

# Personal protective equipment for handling 2-Chloropropan-1-ol

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## Compound of Interest

Compound Name: 2-Chloropropan-1-ol

Cat. No.: B1217905

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## Essential Safety and Handling Guide: 2-Chloropropan-1-ol

This document provides immediate, procedural guidance for the safe handling and disposal of **2-Chloropropan-1-ol**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personal safety and environmental compliance.

### Hazard Assessment

**2-Chloropropan-1-ol** is a hazardous chemical that requires careful handling. It is classified as a flammable liquid and is toxic upon exposure.<sup>[1]</sup> Key hazards include:

- Toxicity: Harmful or toxic if swallowed, inhaled, or in contact with skin.<sup>[1][2]</sup>
- Irritation: Causes serious eye irritation and may cause skin and respiratory irritation.<sup>[2][3]</sup>
- Flammability: Flammable liquid and vapor.<sup>[1]</sup> Keep away from heat, sparks, open flames, and hot surfaces.<sup>[4]</sup>

Due to these hazards, all handling must be conducted within a certified chemical fume hood to minimize inhalation exposure, and appropriate personal protective equipment (PPE) must be worn at all times.<sup>[5]</sup>

## Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is paramount. The following table summarizes the minimum required equipment for handling **2-Chloropropan-1-ol**.

Protection Type	Specific Recommendation	Key Considerations
Eye & Face	Splash-proof chemical safety goggles.[3][6] Use a full-face shield in addition to goggles when there is a significant risk of splashing.[7]	Eye protection must comply with ANSI Z87.1 standards.[7] Contact lenses should not be worn as they can concentrate irritants.[8]
Hand	Chemical-resistant gloves. Replace immediately if direct contact, tearing, or puncture occurs.[3][9]	No specific glove material is universally recommended; consult the manufacturer's chemical resistance data. For chlorinated alcohols, neoprene or nitrile gloves are often suggested for splash protection.[7] Always inspect gloves for damage before use.[10]
Respiratory	For weighing or diluting the neat chemical, or when vapors may be generated, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge is required.[3][6][9]	All work should ideally be performed in a chemical fume hood to minimize the need for respiratory protection. Respirator use requires a formal fit-testing and training program.
Body	A flame-resistant lab coat is mandatory.[7] For larger quantities or significant splash risk, use an impervious chemical-resistant apron over the lab coat.	Lab coats should be kept clean and should not be worn outside of the laboratory area.[7] Shoes that fully cover the foot are required; open-toed shoes are prohibited.[7]

## Occupational Exposure Limits

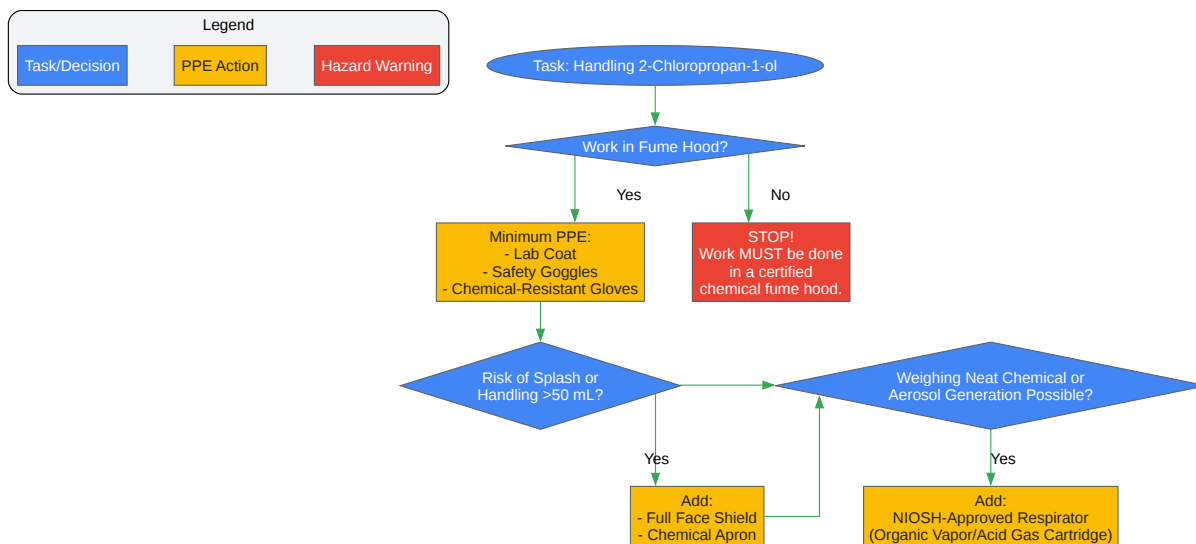
No specific Occupational Safety and Health Administration (OSHA) Permissible Exposure Limit (PEL) or National Institute for Occupational Safety and Health (NIOSH) Recommended Exposure Limit (REL) was identified for **2-Chloropropan-1-ol** in the search results. However, limits for structurally similar chemicals highlight the need for caution.

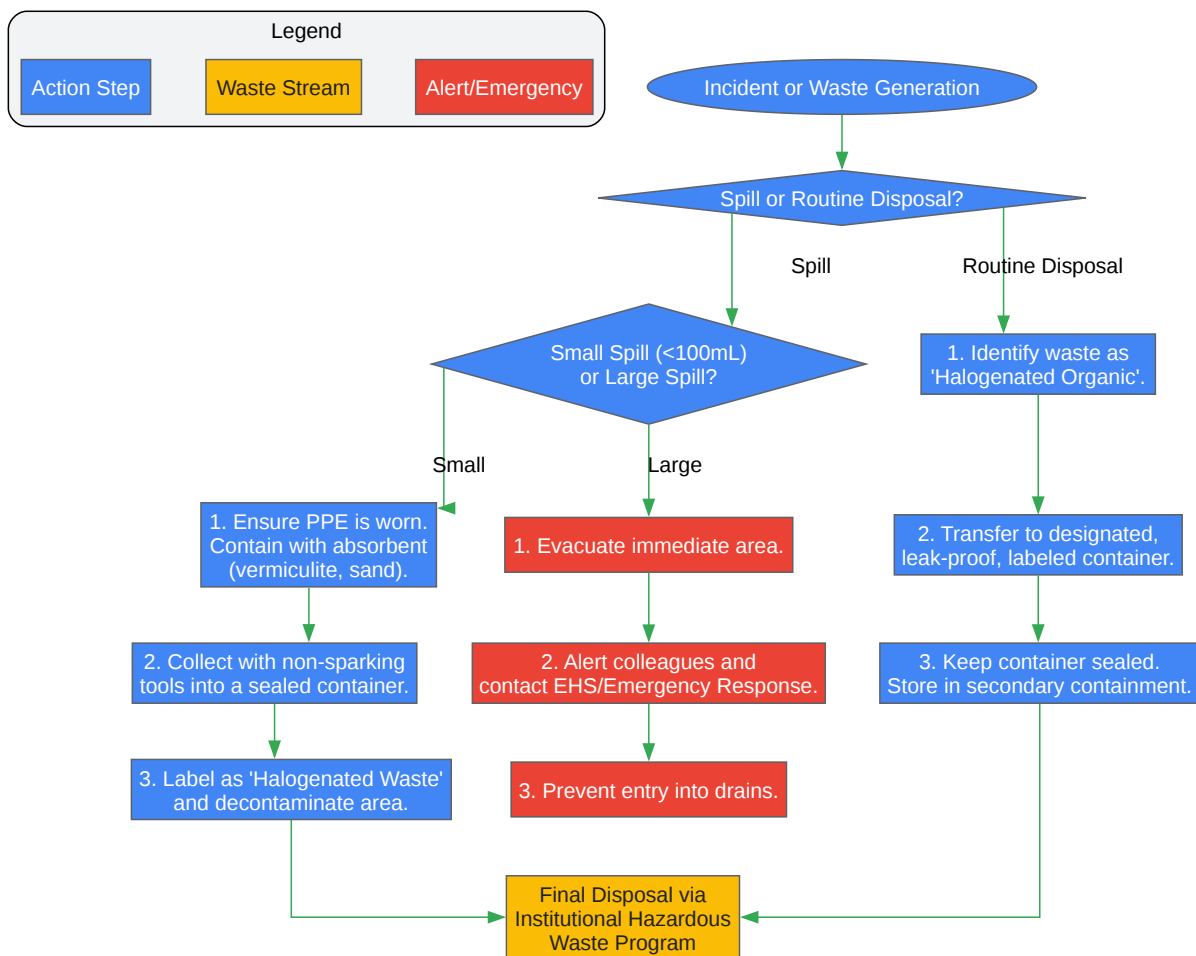
Substance	Agency	Exposure Limit (8-hour TWA)	Short-Term Limit (STEL)
1,2-Dichloropropane	OSHA	75 ppm	-
1,2-Dichloropropane	ACGIH	75 ppm	110 ppm

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit. Data is provided for a related compound to illustrate potential hazard levels and is not a direct exposure limit for **2-Chloropropan-1-ol**.[\[11\]](#)

## Procedural Workflow for PPE Selection

The following workflow provides a logical guide for selecting the appropriate level of PPE based on the specifics of the handling task.





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